

An In-depth Technical Guide to Cesium Propionate for Advanced Research Applications

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Compound of Interest

Compound Name: Cesium propionate

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Executive Summary

Cesium propionate ($\text{CH}_3\text{CH}_2\text{COOCs}$) is a specialty cesium carboxylate that has garnered significant interest in advanced chemical synthesis and materials science. Its unique properties, largely governed by the "cesium effect," make it a highly effective reagent in applications ranging from organic synthesis to the fabrication of cutting-edge perovskite materials. This guide provides a comprehensive overview of **cesium propionate**, including its fundamental properties, detailed synthesis and purification protocols, mechanistic insights into its reactivity, and specific applications relevant to researchers and drug development professionals.

Core Properties of Cesium Propionate

Cesium propionate is a white, crystalline, hygroscopic solid. Its key physical and chemical properties are summarized in the table below. It is important to distinguish between **cesium propionate** and its complex with propionic acid, which has a different molecular formula and weight.

Property	Value	Citations
CAS Number	38869-24-8	[1][2]
Molecular Formula	C ₃ H ₅ CsO ₂	[1][2]
Molecular Weight	205.98 g/mol	[1][3]
Appearance	White crystalline powder	[2][4]
Melting Point	159-166 °C	[4]
Solubility	Soluble in dimethylformamide (DMF) and dimethyl sulfoxide (DMSO). Water soluble.	[4][5]
Synonyms	Cesium propanoate, Caesium propionate	[4]

Note on the Propionic Acid Complex: A related compound, "**cesium propionate**, complex with propionic acid," is also commercially available under the same CAS number. This complex has a distinct molecular formula of Cs·C₃H₅O₂·C₃H₆O₃ and a molecular weight of 280.06 g/mol .[6] Researchers should verify which compound is appropriate for their specific application.

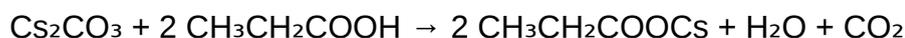
Synthesis and Purification of Cesium Propionate

High-purity **cesium propionate** is crucial for consistent and reproducible results in research settings. The following section details a standard laboratory-scale synthesis and purification protocol.

Synthesis Protocol: Neutralization Reaction

Cesium propionate is readily synthesized via a straightforward acid-base neutralization reaction between cesium hydroxide or cesium carbonate and propionic acid.[7] The use of cesium carbonate is often preferred due to its lower cost and easier handling compared to the highly caustic cesium hydroxide.

Reaction:



Experimental Protocol:

- **Reagents & Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve cesium carbonate (1.0 equivalent) in dry methanol.
- **Reaction:** To the stirring methanolic solution, slowly add propionic acid (2.0 equivalents). The addition will cause effervescence (CO₂ evolution), so it should be done cautiously.
- **Completion:** After the addition is complete, gently heat the mixture to reflux for 2-3 hours to ensure the reaction goes to completion.
- **Work-up:** Allow the reaction mixture to cool to room temperature. Remove the methanol under reduced pressure using a rotary evaporator. The resulting solid is crude **cesium propionate**.

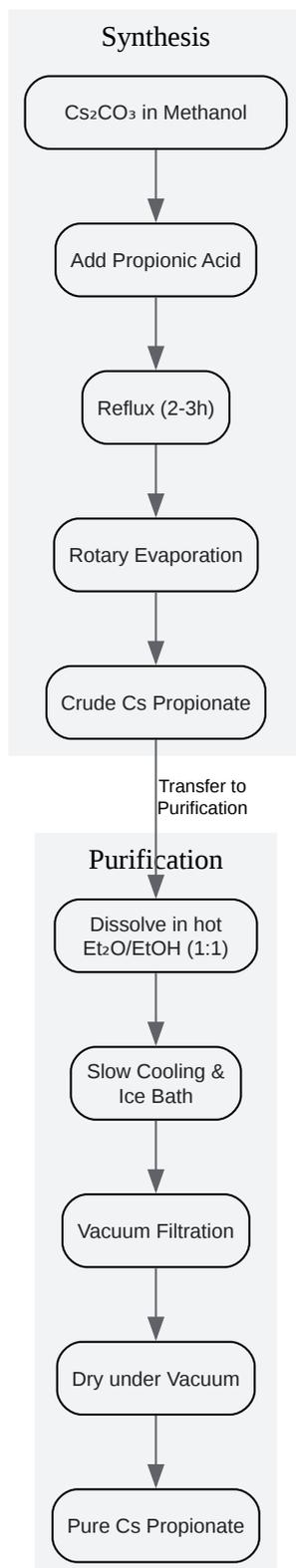
Purification by Recrystallization

For most applications, particularly in organic synthesis and materials science, the crude **cesium propionate** should be purified.

Protocol:

- **Solvent Selection:** A common and effective solvent system for the recrystallization of **cesium propionate** is a mixture of diethyl ether and ethanol (1:1 v/v).[8]
- **Procedure:** Dissolve the crude **cesium propionate** in a minimum amount of the hot diethyl ether/ethanol solvent system.
- **Crystallization:** Allow the solution to cool slowly to room temperature, and then place it in an ice bath to maximize crystal formation.
- **Isolation:** Collect the purified crystals by vacuum filtration, wash with a small amount of cold diethyl ether, and dry under high vacuum.
- **Storage:** Store the purified, hygroscopic **cesium propionate** in a desiccator over a suitable drying agent.

Diagram of the Synthesis and Purification Workflow:



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Caption: Workflow for the synthesis and purification of **cesium propionate**.

The "Cesium Effect": Mechanistic Insights and Applications in Organic Synthesis

The utility of cesium salts in organic synthesis is often attributed to the "cesium effect," a phenomenon that enhances the reactivity of anions in solution.

Understanding the "Cesium Effect"

The large ionic radius and low charge density of the cesium cation (Cs^+) result in weak coordination with its counter-anion in aprotic polar solvents like DMF and DMSO. This leads to a higher degree of dissociation into "naked" or poorly solvated anions.^[8] A more "naked" anion is a more potent nucleophile, leading to several synthetic advantages:

- **Increased Reaction Rates:** The enhanced nucleophilicity of the propionate anion results in significantly faster reaction times.
- **Higher Yields:** Reactions proceed more efficiently, often leading to higher product yields compared to reactions using sodium or potassium salts.^[2]
- **Milder Conditions:** The increased reactivity allows many transformations to be conducted at lower temperatures.

Application in $\text{S}_{\text{N}}2$ Reactions: Esterification

Cesium propionate is an excellent nucleophilic source of the propionate group for $\text{S}_{\text{N}}2$ reactions, particularly for the synthesis of esters from alkyl halides or sulfonates. This method is especially useful for substrates that are sensitive to acidic or strongly basic conditions.

General Reaction:

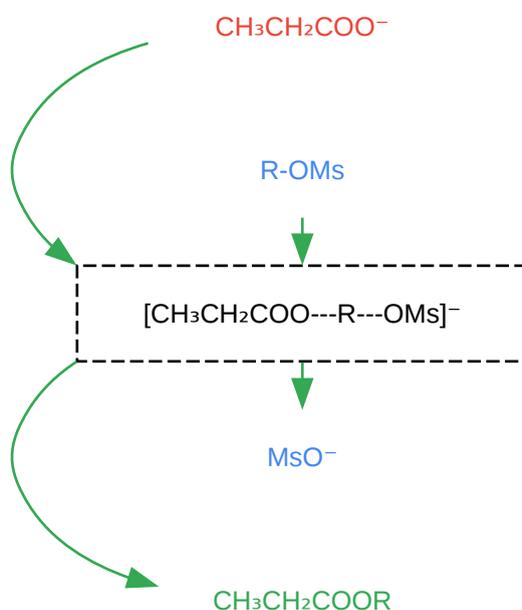


Experimental Protocol: Synthesis of 2-Octyl Propionate

This protocol is adapted from the study by van Keulen et al., which investigated the reactivity of alkali metal carboxylates.^[8]

- Setup: In a flame-dried, three-necked flask under an inert atmosphere (e.g., nitrogen or argon), dissolve the mesylate of 2-octanol (1.0 equivalent) in anhydrous DMF.
- Reagents: Add **cesium propionate** (1.2 equivalents) to the solution.
- Reaction: Heat the reaction mixture to 70 °C and stir for 24 hours. Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC). The reaction proceeds with a complete inversion of configuration at the chiral center, characteristic of an SN2 mechanism.[8]
- Work-up: After cooling to room temperature, pour the reaction mixture into water and extract with diethyl ether (3 x volumes).
- Purification: Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel to yield pure 2-octyl propionate.

Diagram of the SN2 Esterification Pathway:



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Caption: SN2 mechanism for ester synthesis using **cesium propionate**.

Relevance in Drug Development

The mild and efficient nature of **cesium propionate**-mediated reactions makes it a valuable tool in the synthesis of complex molecules, including active pharmaceutical ingredients (APIs). While often not appearing in the final API structure, it can be employed as a key reagent in the construction of ester-containing intermediates. Its use as a "pharmaceutical intermediate" is noted in chemical supplier literature.[5] The ability to perform esterifications under neutral conditions is particularly advantageous when dealing with sensitive functional groups present in many drug candidates.

Application in Materials Science: Perovskite Precursors

Cesium propionate serves as a crucial precursor in the synthesis of all-inorganic cesium lead halide (CsPbX_3) and other metal halide perovskite nanocrystals, which are materials of immense interest for applications in solar cells, LEDs, and photodetectors.

In the synthesis of these materials, **cesium propionate** can be used as the cesium source. The choice of the carboxylate anion (propionate vs. acetate, for example) can influence the properties of the resulting perovskite nanocrystals. Specifically, the longer alkyl chain of the propionate group can impart greater hydrophobicity to the nanocrystal surface, which may enhance their stability in ambient conditions.[2]

Safety and Handling

Cesium propionate is a hazardous substance and must be handled with appropriate safety precautions.

- Hazard Statements: Causes severe skin burns and eye damage. May cause respiratory irritation.[1][8]
- Precautionary Measures:
 - Handle in a well-ventilated area, preferably a fume hood.
 - Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[8]

- Avoid inhalation of dust. Do not breathe dust/fume/gas/mist/vapors/spray.[8]
- Avoid contact with skin and eyes. In case of contact, rinse immediately and thoroughly with water and seek medical attention.
- Store in a tightly closed container in a cool, dry place. The compound is hygroscopic.[5]

Spectral Data and Characterization

While a comprehensive public database of spectral data for **cesium propionate** is limited, the following provides expected characteristics based on its structure and data for analogous compounds.

- Infrared (IR) Spectroscopy: An ATR-IR spectrum is noted in the PubChem database from an Aldrich sample.[1] Key expected absorptions include strong C=O stretching vibrations for the carboxylate group around 1550-1610 cm^{-1} and C-H stretching vibrations from the ethyl group around 2850-2990 cm^{-1} .
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: Two signals are expected for the propionate anion: a triplet around 1.1 ppm (CH_3) and a quartet around 2.2 ppm (CH_2).
 - ^{13}C NMR: Three signals are expected: the carboxylate carbon (C=O) around 180 ppm, the methylene carbon (CH_2) around 30 ppm, and the methyl carbon (CH_3) around 9 ppm.
 - ^{133}Cs NMR: Cesium-133 is an NMR-active nucleus. In solvents like DMSO, where cesium salts are highly dissociated, a single sharp resonance is expected. The chemical shift can provide information about the degree of ion pairing in different solvents.[4][8]

Conclusion

Cesium propionate is a versatile and powerful reagent for researchers in both organic synthesis and materials science. Its enhanced reactivity, driven by the "cesium effect," allows for efficient chemical transformations under mild conditions, a property of significant value in the synthesis of complex molecules and pharmaceuticals. Furthermore, its role as a precursor in the rapidly evolving field of perovskite materials underscores its importance in modern

chemical research. A thorough understanding of its properties, synthesis, and handling is essential for its safe and effective application in the laboratory.

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